

Personal protective equipment for handling EST64454 hydrochloride

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Compound of Interest

Compound Name: EST64454 hydrochloride

Cat. No.: B10824693

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Essential Safety and Handling of EST64454 Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **EST64454 hydrochloride**, a selective and orally active sigma-1 receptor antagonist. Adherence to these protocols is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **EST64454 hydrochloride** indicates it is not classified as a hazardous substance or mixture, it is prudent to follow standard laboratory safety protocols and utilize personal protective equipment when handling this and any research chemical. The following table summarizes the recommended PPE for handling **EST64454 hydrochloride**.

PPE Category	Item	Specification/Standard	Purpose
Hand Protection	Disposable Gloves	Nitrile or latex, powder-free	To prevent skin contact with the compound.
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields	To protect eyes from splashes or airborne particles of the compound.
Body Protection	Laboratory Coat	Standard, long-sleeved	To protect skin and clothing from accidental spills.
Respiratory	Fume Hood	In a well-ventilated area	Recommended when handling the powder form to avoid inhalation of dust particles.
Emergency	Eye-wash Station	Accessible within the immediate work area	For immediate flushing of eyes in case of accidental contact.
Emergency	Safety Shower	Accessible within the immediate work area	For immediate drenching of the body in case of significant skin contact.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Preparation: Before handling **EST64454 hydrochloride**, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Assemble all necessary equipment and reagents.

- Donning PPE: Put on a laboratory coat, followed by safety glasses. Finally, wear disposable gloves, ensuring they are inspected for any tears or defects.
- Weighing and Aliquoting: When weighing the solid form of **EST64454 hydrochloride**, perform this task within a chemical fume hood to minimize the risk of inhaling any airborne powder. Use appropriate tools such as a spatula and weighing paper.
- Solution Preparation: When preparing solutions, add the solvent to the weighed compound slowly to avoid splashing.
- Post-Handling: After handling is complete, wipe down the work surface with an appropriate cleaning agent.
- Doffing PPE: Remove gloves first, turning them inside out as you remove them to contain any potential contamination. Next, remove your laboratory coat, followed by your safety glasses.
- Hand Washing: Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan:

- Chemical Waste: Dispose of unused **EST64454 hydrochloride** and any solutions containing the compound in a designated and clearly labeled hazardous waste container. Follow all local, state, and federal regulations for chemical waste disposal.
- Contaminated Materials: Dispose of all contaminated materials, including used gloves, weighing paper, and pipette tips, in the designated solid hazardous waste container.

Logical Workflow for Handling **EST64454 Hydrochloride**

The following diagram illustrates the logical workflow for the safe handling of **EST64454 hydrochloride**, from preparation to disposal.

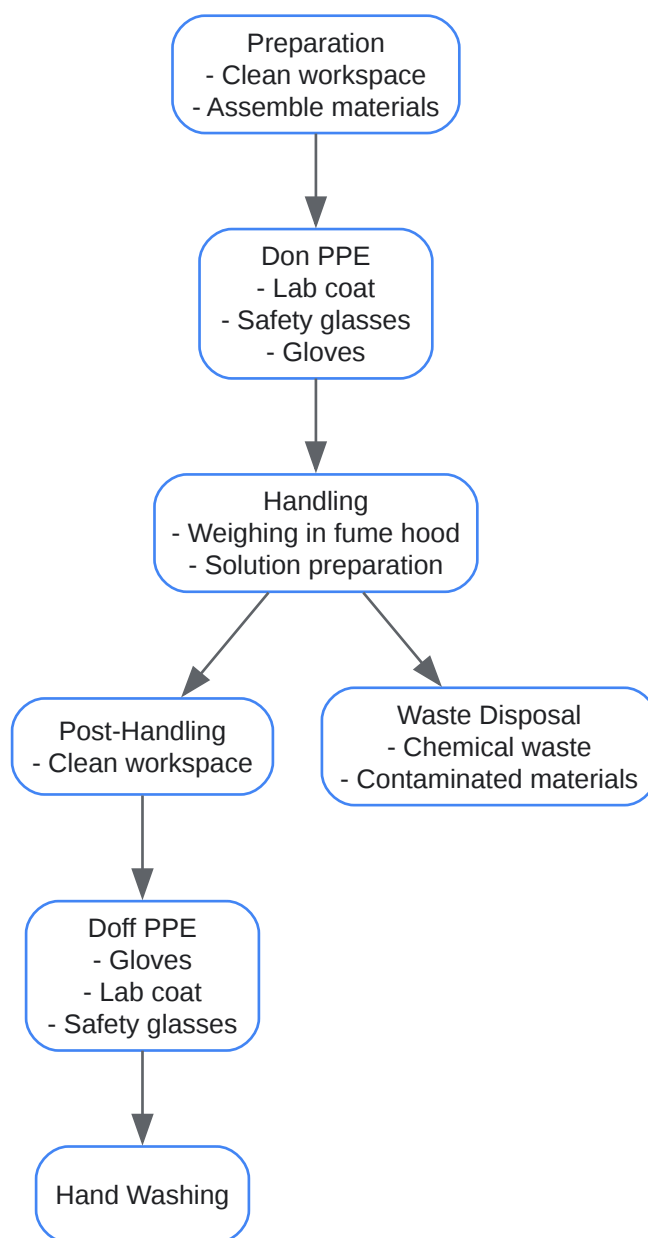


Figure 1: Safe Handling Workflow for EST64454 Hydrochloride

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